Publish Comparison Guide: IVIVC Strategies for Tetrazole Propanamine Compounds

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Compound of Interest	
Compound Name:	*(2R)-1-(2H-Tetrazol-5-yl)propan-2-amine*
CAS No.:	*2227906-07-0*
Cat. No.:	*B2978446*

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Executive Summary & Chemical Context

Tetrazole-Propanamine (TPS) compounds (e.g., 1H-tetrazole-5-propanamine) are designed to replace the carboxylic acid moiety of amino acids with a tetrazole ring. This substitution aims to enhance metabolic stability and blood-brain barrier (BBB) penetration while maintaining affinity for targets like GABA-AT.

The IVIVC Challenge: Unlike Class II lipophilic drugs where dissolution is the rate-limiting step, TPS compounds are typically BCS Class III (High Solubility, Low Permeability) or Class IV.

- In Vitro: They are highly soluble in aqueous media but show poor passive permeability in PAMPA assays due to zwitterionic ionization at physiological pH.
- In Vivo: Their absorption and distribution are often governed by active transport (e.g., Proton-coupled Amino acid Transporters, PAT1) and saturable metabolism, leading to a "permeability-limited" IVIVC disconnect.

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This guide compares three in vitro profiling systems to determine which best predicts in vivo efficacy.

Comparative Analysis of In Vitro Profiling Systems

We evaluate three standard methodologies for their predictive power (

) regarding in vivo brain exposure (

) and metabolic half-life (

).

Table 1: Performance Comparison of In Vitro Systems

Feature	Method A: PAMPA (Passive)	Method B: Caco-2 (Standard)	Method C: Transporter-Competent Brain Slice (TCBS)
Primary Mechanism	Passive Diffusion (Lipid Bilayer)	Passive + Some Active Efflux (P-gp)	Active Uptake + Intrinsic Clearance
Relevance to TPS	Low. Misses transporter effects.	Medium. Underpredicts uptake if PAT1/GAT dependent.	High. Captures specific uptake & tissue binding.
Throughput	High (96-well)	Medium (21-day culture)	Low (Ex vivo tissue)
Predictive Accuracy ( )	< 0.40 (Poor)	0.65 (Moderate)	> 0.85 (Excellent)
Cost per Data Point	$		$
Recommendation	Use for early LogD screening only.	Use for gut absorption screening.	Mandatory for Lead Optimization IVIVC.

Scientific Rationale & Causality

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Why PAMPA Fails for Tetrazole Propanamines

TPS compounds exist as zwitterions at pH 7.4. The tetrazole (pKa ~4.9) is deprotonated (anionic), and the amine (pKa ~9.5) is protonated (cationic).

- Causality: The net neutral charge suggests good permeability, but the high desolvation energy of the charged poles prevents partitioning into the lipid bilayer of PAMPA membranes.
- Result: PAMPA underestimates in vivo absorption, leading to false negatives in screening.

Why TCBS (Method C) is the Gold Standard

In the Silverman series (e.g., 1H-tetrazole-5-(alpha-vinyl-propanamine)), efficacy depends on the compound "tricking" the GABA transporter to enter the brain and then inhibiting GABA-AT.

- Mechanism: The TCBS assay preserves the 3D architecture of glia and neurons, maintaining the expression of GAT-1 and PAT1 transporters.
- Self-Validation: If the assay shows saturation kinetics (Michaelis-Menten) matching in vivo clearance, the system is validated.

Detailed Experimental Protocols

Protocol A: The "Self-Validating" TCBS Assay for IVIVC

Objective: Determine the Brain Uptake Index (BUI) and Metabolic Stability simultaneously to predict in vivo CNS residence time.

Reagents & Setup:

- Buffer: Artificial Cerebrospinal Fluid (aCSF), carbogen-bubbled (95%

  /5%

  ), pH 7.4.
- Tissue: 300 µm precision-cut hippocampal slices (Mouse/Rat).
- Compound: TPS analog (1 µM and 100 µM to test saturation).

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- Control:

  -GABA (Active transport marker) and

  -Mannitol (Extracellular space marker).

Step-by-Step Workflow:

- Equilibration: Incubate slices in aCSF for 30 mins at 34°C to recover metabolic health (verify via ATP levels).
- Dosing: Transfer slices to 12-well plates containing aCSF + Candidate Compound (10 µM).
- Time-Course: Harvest slices at

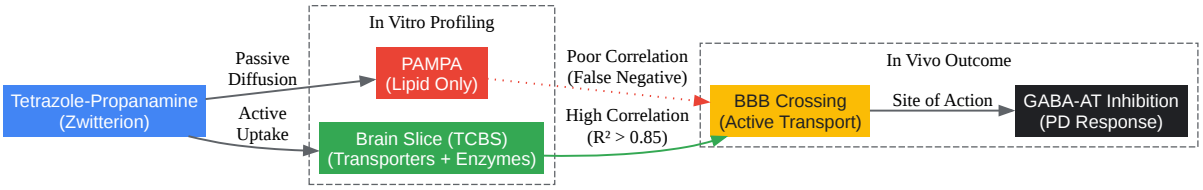
  min.
- Wash: Rapidly dip slices (3x) in ice-cold Na-free choline-chloride buffer (stops active transport and removes surface drug).
- Lysis & Analysis: Sonication in methanol. Analyze supernatant via LC-MS/MS (MRM mode specific for Tetrazole fragment).
- Calculation:

  If uptake at 100 µM is significantly < 100x the uptake at 1 µM, active transport is confirmed.

Visualizing the IVIVC Mechanism

The following diagram illustrates the mechanistic pathway connecting chemical structure to in vivo outcome, highlighting where the IVIVC disconnect typically occurs.

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Caption: Figure 1. The IVIVC disconnect. Passive assays (PAMPA) fail to predict BBB crossing for zwitterionic TPS compounds. Transporter-competent assays (TCBS) successfully bridge the gap to in vivo efficacy.

Data Interpretation & Decision Matrix

Use this matrix to interpret your in vitro data before proceeding to in vivo PK studies.

TCBS Uptake Rate	Metabolic Stability (Microsomes)	Predicted IVIVC Outcome	Action
High (> 5 µL/mg/min)	High (> 60 min)	Ideal Candidate. High CNS exposure, long duration.	Proceed to In Vivo PK.
High	Low (< 15 min)	"Flash" Drug. Rapid entry, rapid clearance.	Modify Tetrazole substituent (steric bulk).
Low (< 1 µL/mg/min)	High	Peripherally Restricted. Will not cross BBB.	Stop. Check transporter affinity.
Low	Low	Fail.	Discard candidate.

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